

Physical properties of 4,5-Dimethoxy-1-indanone (melting point, appearance)

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Compound of Interest

Compound Name: 4,5-Dimethoxy-1-indanone

Cat. No.: B110826

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Technical Guide on the Physical Properties of 4,5-Dimethoxy-1-indanone

Abstract: This technical guide provides a focused examination of the key physical properties of **4,5-Dimethoxy-1-indanone** (CAS No: 6342-80-9), a crucial chemical intermediate in various research and development applications. The primary focus is on its melting point and appearance, offering critical data for researchers, chemists, and professionals in drug development. This document synthesizes information from established chemical suppliers and safety data sheets to ensure accuracy and reliability, presenting the data in a clear and accessible format for laboratory use.

Introduction and Chemical Identity

4,5-Dimethoxy-1-indanone is a substituted indanone derivative that serves as a valuable building block in organic synthesis. Its molecular structure, featuring a bicyclic core with methoxy and ketone functional groups, makes it a versatile precursor for more complex molecules. Accurate knowledge of its physical properties is fundamental for its proper handling, storage, and use in experimental protocols.

Identifier	Value
Chemical Name	4,5-Dimethoxy-1-indanone
Synonyms	4,5-dimethoxy-2,3-dihydroinden-1-one, 4,5-Dimethoxyindan-1-one
CAS Number	6342-80-9[1]
Molecular Formula	C ₁₁ H ₁₂ O ₃ [1][2]
Molecular Weight	192.21 g/mol [2]

The structural representation of **4,5-Dimethoxy-1-indanone** is illustrated below.

Figure 1: Chemical structure of **4,5-Dimethoxy-1-indanone**.

Core Physical Properties

The physical state and melting point of a compound are foundational parameters that influence its handling, reaction setup, and purification methods.

Appearance

4,5-Dimethoxy-1-indanone is consistently described as a solid at room temperature.[3][4] The color can vary, which may be indicative of purity.

- Common Descriptions: The substance typically appears as a white to yellow or off-white solid.[2][4][5]
- Physical Form: It can be found in various forms, including powder, crystals, or crystalline powder and/or chunks.[2][5]

This variability in color from white to yellow is common for many organic compounds and can be attributed to minor impurities or slight degradation upon exposure to light or air. For sensitive synthetic applications, the color of the material should be noted as a preliminary quality indicator.

Melting Point

The melting point is a critical indicator of a compound's purity. A sharp melting range typically suggests high purity, while a broad range can indicate the presence of impurities.

- **Reported Melting Range:** The literature and supplier data consistently report the melting point of **4,5-Dimethoxy-1-indanone** to be in the range of 73-77 °C.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

This relatively narrow four-degree range is characteristic of a well-defined crystalline solid.

Data Summary

The key physical properties are summarized in the table below for quick reference.

Property	Description	Source(s)
Physical State	Solid, appearing as powder, crystals, or chunks.	[2] [5]
Color	White to yellow, or off-white.	[2] [4] [5]
Melting Point	73-77 °C (literature value)	[1] [2] [3]

Significance in a Research and Development Context

Implications of Appearance

The appearance of **4,5-Dimethoxy-1-indanone** provides an initial, non-destructive assessment of material quality. A pronounced yellow or brown coloration, when expecting an off-white solid, may suggest the presence of chromophoric impurities. Such impurities could potentially interfere with subsequent chemical reactions or analytical characterization, necessitating purification steps like recrystallization.

Importance of Melting Point in Synthesis

The melting point is a crucial parameter for several reasons in a laboratory setting:

- **Purity Assessment:** As a primary method for assessing purity, a melting point determination should be a standard incoming material check. A significant deviation from the 73-77 °C

range, or a broadening of this range, would suggest contamination.[1][2][3]

- **Reaction Condition Planning:** For reactions that are conducted at or near the melting point of a reactant, knowing this value is essential for ensuring the desired phase (solid or liquid) and for managing reaction kinetics.
- **Product Identification:** In a synthetic workflow where **4,5-Dimethoxy-1-indanone** is the product, a measured melting point within the accepted range serves as a key piece of evidence for successful synthesis and isolation.

Handling and Storage Recommendations

Based on its physical properties as a solid, standard laboratory handling procedures are applicable.

- **Storage:** It is recommended to store the compound under an inert atmosphere (nitrogen or argon) at 2-8°C to maintain its stability and prevent degradation.[3][4]
- **Personal Protective Equipment (PPE):** Standard PPE, including safety glasses (eyeshields) and gloves, should be worn when handling this chemical. In cases where dust may be generated, a respirator (such as a type N95) is also recommended.

Conclusion

This guide has detailed the primary physical properties—appearance and melting point—of **4,5-Dimethoxy-1-indanone**. It is a white to yellow crystalline solid with a well-defined melting range of 73-77 °C.[1][2][3][4][5] These characteristics are fundamental for its effective use in research and development, influencing everything from quality control and reaction setup to final product verification. Adherence to proper storage and handling protocols will ensure the integrity of the material for synthetic applications.

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